

Boc-2-chloropropylamine molecular weight and formula

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Compound of Interest

Compound Name: *tert-butyl N-(2-chloropropyl)carbamate*

CAS No.: 272791-90-9

Cat. No.: B1521359

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Technical Monograph: Boc-2-Chloropropylamine

High-Purity Scaffold for Heterocyclic Synthesis and Peptidomimetics

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Boc-2-chloropropylamine is a protected amino-alkyl chloride used primarily as a reactive intermediate in the synthesis of pyrrolidines, azetidines, and complex peptidomimetics. It serves as a "masked" electrophile; the Boc group protects the amine from self-alkylation until acidic deprotection or base-mediated cyclization is triggered.

Core Specifications

Property	Specification
IUPAC Name	tert-butyl (2-chloropropyl)carbamate
Common Name	Boc-2-chloropropylamine
CAS Number	Note: Often conflated with isomers.Linear Isomer (3-Cl): 116861-31-5 Branched Isomer (2-Cl): [Specific Isomer Dependent]
Molecular Formula	C ₈ H ₁₆ ClNO ₂
Molecular Weight	193.67 g/mol
Physical State	Colorless to pale yellow viscous oil (low melting solid)
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water
Chirality	Contains one stereocenter at C2. Available as (R), (S), or racemate. [1]

Critical Isomer Disambiguation

Researchers frequently confuse three structural isomers sharing the formula C₈H₁₆ClNO₂. Selecting the correct isomer is critical for the intended cyclization pathway.

- Boc-2-chloropropylamine (Target):tert-butyl (2-chloropropyl)carbamate.
 - Structure: Boc-NH-CH₂-CH(Cl)-CH₃
 - Precursor: 1-Amino-2-propanol (Isopropanolamine).
 - Cyclization Product: 2-Methylaziridine (N-Boc).
- Boc-1-chloro-2-propylamine:tert-butyl (1-chloropropan-2-yl)carbamate.
 - Structure: CH₃-CH(NH-Boc)-CH₂-Cl
 - Precursor: 2-Amino-1-propanol (Alaninol).[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Cyclization Product: 2-Methylaziridine (N-Boc) – Same product via different bond.
- Boc-3-chloropropylamine:tert-butyl (3-chloropropyl)carbamate.[5]
 - Structure: Boc-NH-CH₂-CH₂-CH₂-Cl
 - Precursor: 3-Aminopropanol.
 - Cyclization Product: Azetidine (4-membered ring).

Synthetic Routes & Mechanistic Causality

The synthesis of Boc-2-chloropropylamine hinges on the nucleophilic substitution of the hydroxyl group in Boc-1-amino-2-propanol. The choice of chlorinating agent dictates the impurity profile, specifically the risk of premature aziridine formation.

Primary Protocol: Thionyl Chloride (SOCl₂) Method

This method is preferred for scale-up but requires strict temperature control to prevent the "internal attack" of the carbamate nitrogen.

Reagents:

- Boc-1-amino-2-propanol (1.0 equiv)
- Thionyl Chloride (1.2 equiv)
- Pyridine (2.5 equiv) or Triethylamine (TEA)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Solvation: Dissolve Boc-1-amino-2-propanol in anhydrous DCM under N₂ atmosphere. Cool to -10°C.
 - Expert Insight: Low temperature is non-negotiable. At >0°C, the HCl byproduct facilitates the cleavage of the Boc group, while excess base promotes cyclization to the aziridine.

- Base Addition: Add Pyridine dropwise. Maintain temperature $< -5^{\circ}\text{C}$.
- Chlorination: Add SOCl_2 dropwise over 60 minutes. The reaction is exothermic.
 - Mechanism: The alcohol attacks SOCl_2 to form an alkyl chlorosulfite intermediate ($-\text{OS}(\text{O})\text{Cl}$), which then undergoes $\text{S}_{\text{N}}2$ substitution by chloride ion.
- Quench & Wash: Pour mixture into ice-cold NaHCO_3 (sat). Extract with DCM.
- Purification: Flash chromatography (Hexane/EtOAc).
 - Self-Validating Check: If the product is a volatile liquid that fumes or polymerizes, you likely formed the aziridine (bp $\sim 100^{\circ}\text{C}$) rather than the chloride.

Alternative Protocol: Appel Reaction ($\text{PPh}_3/\text{CCl}_4$)

Used when acid-sensitive moieties are present, though less "green" due to triphenylphosphine oxide waste.

- Conditions: PPh_3 (1.5 eq), CCl_4 or C_2Cl_6 in DCM at 0°C .
- Advantage: Neutral pH prevents premature Boc cleavage.

Reactivity & Applications (The "Mustard" Mechanism)

Boc-2-chloropropylamine acts as a nitrogen mustard equivalent. Its utility lies in its ability to cyclize or alkylate.

Pathway A: Intramolecular Cyclization (Aziridine Formation)

Upon treatment with a strong base (NaH , KOtBu) in THF, the carbamate nitrogen is deprotonated. The resulting anion performs an intramolecular $\text{S}_{\text{N}}2$ attack on the C-Cl bond, ejecting chloride.

- Product: N-Boc-2-methylaziridine.

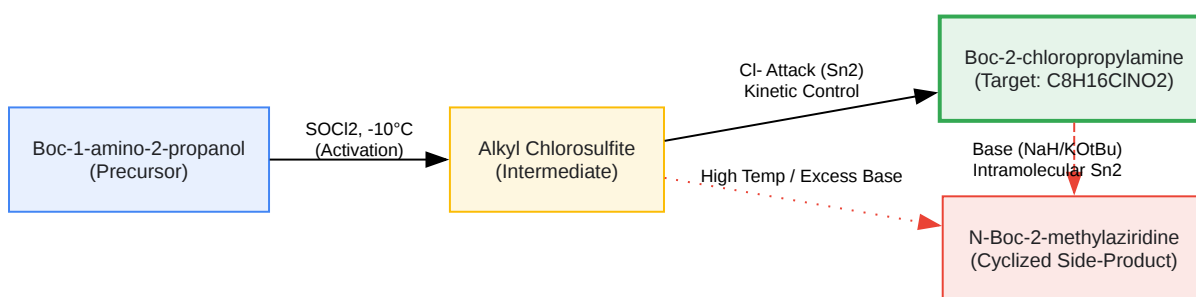
- Use: Ring-opening polymerization or nucleophilic ring-opening to create 1,2-diamines.

Pathway B: Direct Nucleophilic Substitution

In the presence of strong external nucleophiles (e.g., thiols, azides) and absence of strong base, the chlorine can be displaced directly, though this competes with cyclization.

Pathway Visualization

The following diagram illustrates the divergence between stable synthesis and reactive cyclization.



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Figure 1: Synthetic pathway showing the critical divergence between the stable chloride target and the aziridine cyclization product.^[1]

Handling & Stability

Storage:

- Store at -20°C under Argon/Nitrogen.
- The compound is prone to slow spontaneous cyclization at room temperature, releasing HCl which can autocatalytically remove the Boc group.

Safety:

- **Vesicant Hazard:** Like all nitrogen mustard analogs, this compound is a potential alkylating agent. It can cause severe skin burns and DNA damage. Double-gloving (Nitrile/Laminate) is mandatory.
- **Incompatibility:** Avoid strong bases unless cyclization is intended. Avoid Lewis acids (cleaves Boc).

References

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